# Technical Guide: 2,4,5-Trifluoroanisole[1]

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2,4,5-Trifluoroanisole* |
| *CAS No.:* | *5006-38-2* |
| *Cat. No.:* | *B1599351* |

*Get Quote*

## Executive Summary

**2,4,5-Trifluoroanisole** (CAS: 5006-38-2) is a specialized fluorinated aromatic intermediate.[1] [2] Its structural uniqueness lies in the synergistic combination of an electron-donating methoxy group (-OMe) and three electron-withdrawing fluorine atoms. This "push-pull" electronic environment makes it a highly versatile scaffold for Regioselective Lithiation and Electrophilic Aromatic Substitution (EAS), serving as a key precursor for the 2,4,5-trifluorophenyl moiety found in blockbuster dipeptidyl peptidase-4 (DPP-4) inhibitors like Sitagliptin.

## Physicochemical Profile

The introduction of fluorine atoms onto the anisole ring significantly alters the lipophilicity and metabolic stability of the molecule compared to its non-fluorinated counterparts.

### Table 1: Core Technical Specifications

© 2026 BenchChem. All rights reserved.

| Property | Value | Notes |
|---|---|---|
| CAS Number | 5006-38-2 | |
| IUPAC Name | 1,2,4-Trifluoro-5-methoxybenzene | |
| Molecular Formula | $C_7H_5F_3O$ | |
| Molecular Weight | 162.11 g/mol | |
| Physical State | Colorless to pale yellow liquid | |
| Boiling Point | ~58.3 °C (at reduced pressure) | Est. ~150–160 °C at 760 mmHg |
| Density | ~1.35 g/cm³ (Predicted) | High density due to fluorination |
| Solubility | Soluble in DCM, THF, EtOAc | Immiscible with water |
| Electronic Character | Electron-rich (OMe) / Electron-poor (3xF) | Dual reactivity profile |

> *Note on Boiling Point: While specific atmospheric boiling point data is limited in public literature, analogous compounds (e.g., 2,4,6-trifluoroanisole) boil at ~45°C at 14 mmHg. The value of 58.3°C is likely at similar reduced pressures (10–20 mmHg).*

# Synthetic Routes

Industrial production typically follows one of two primary pathways, balancing cost-efficiency (starting materials) against regioselectivity.

## Route A: Methylation of 2,4,5-Trifluorophenol

This is the standard laboratory and pilot-scale method. It utilizes the acidity of the phenol (enhanced by fluorine substitution) to facilitate O-alkylation.

© 2026 BenchChem. All rights reserved.

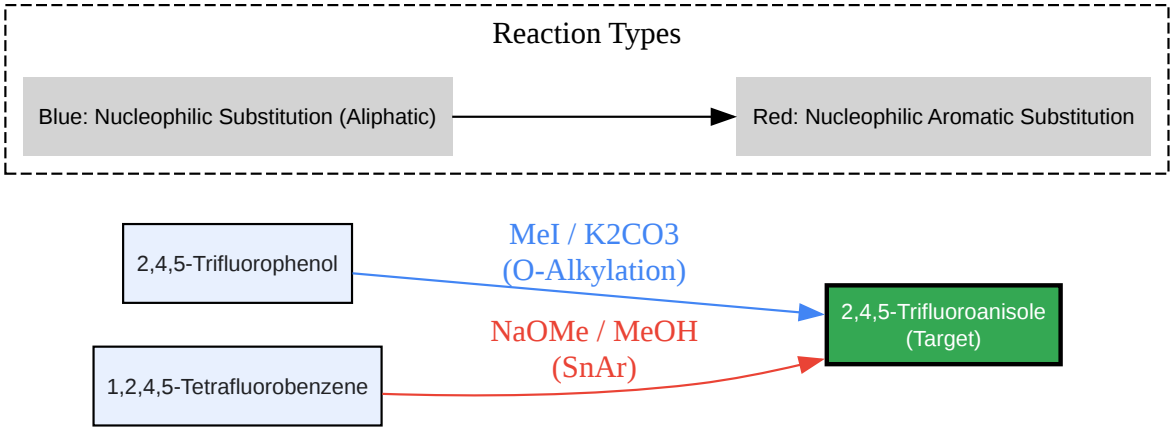
- Reagents: Methyl Iodide (MeI) or Dimethyl Sulfate (DMS), Potassium Carbonate ($K_2CO_3$).
- Solvent: Acetone or DMF.
- Mechanism: $S_n2$ nucleophilic attack of the phenoxide ion on the methylating agent.

## Route B: Nucleophilic Aromatic Substitution ($S_nAr$)

Preferred for large-scale manufacturing where 1,2,4,5-tetrafluorobenzene is available.

- Reagents: Sodium Methoxide (NaOMe).
- Solvent: Methanol (MeOH).[3]
- Mechanism: The methoxide anion attacks the highly electron-deficient benzene ring. Regioselectivity is statistically favorable due to symmetry in the starting material (all H-substitutable positions are equivalent).

## Visualization: Synthesis Pathways




Click to download full resolution via product page

Figure 1: Two primary synthetic pathways for **2,4,5-Trifluoroanisole**. Route A is common in medicinal chemistry labs; Route B is preferred for industrial scalability.

© 2026 BenchChem. All rights reserved.

# Reactivity & Functionalization

The chemical behavior of **2,4,5-trifluoroanisole** is defined by the competition between the Directing Group (DG) effects of the Methoxy group and the Fluorine atoms.

## Regioselective Lithiation (C-H Activation)

Lithiation is the most powerful tool for functionalizing this scaffold. There are two potential sites for deprotonation:[4]

- C3 Position (Between two Fluorines): The proton at C3 is flanked by fluorine atoms at C2 and C4. The strong inductive effect (-I) of two fluorines makes this the most acidic proton (Thermodynamic control).
- C6 Position (Ortho to Methoxy): The proton at C6 is ortho to the methoxy group (a coordination site for Li+) and ortho to a fluorine at C5. This site is favored by Coordinate Directing Effects (CDE) (Kinetic control).

Experimental Insight:

- Standard Conditions (n-BuLi / THF / -78°C): Typically favors the C3 position due to the overwhelming acidity provided by the "F-H-F" motif.
- Trapping: The resulting lithiated species can be trapped with electrophiles ($CO_2$, DMF, $I_2$) to generate benzoic acids, aldehydes, or aryl halides.

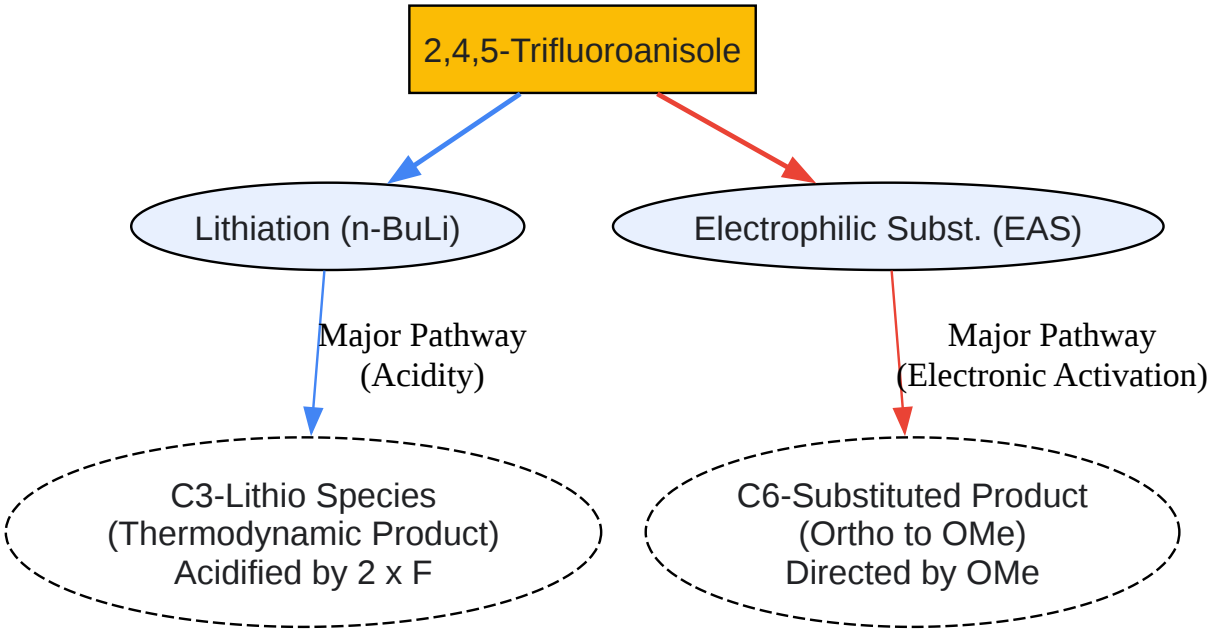
## Electrophilic Aromatic Substitution (EAS)

The methoxy group is a strong ortho/para director, while fluorines are ortho/para directing but deactivating.

- Nitration/Bromination: Occurs preferentially at C6, which is para to the C3-Fluorine and ortho to the Methoxy group, avoiding the sterically crowded and electron-deficient C3 site.

## Visualization: Reactivity Logic

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Figure 2: Divergent reactivity pathways. Lithiation targets the acidic C3 proton, while classical electrophilic substitution targets the electron-rich C6 position.

# Applications in Drug Development

The 2,4,5-trifluorophenyl moiety is a "privileged structure" in medicinal chemistry, conferring metabolic resistance (blocking P450 oxidation sites) and improving potency.

## Case Study: Sitagliptin (Januvia)

While 2,4,5-trifluorophenylacetic acid is the direct precursor used in the industrial synthesis of Sitagliptin, **2,4,5-trifluoroanisole** represents a strategic entry point for creating diverse analogs.

- Workflow:
  - Lithiation of **2,4,5-trifluoroanisole** at C3.
  - Formylation (DMF quench) to the aldehyde.

© 2026 BenchChem. All rights reserved.

- Homologation to the acetic acid derivative or Reductive Amination to introduce chiral amine side chains.

- Significance: The trifluorophenyl ring fits into the S1 hydrophobic pocket of the DPP-4 enzyme, maximizing binding affinity through π-stacking and hydrophobic interactions.

## Safety & Handling Protocols

Researchers must treat **2,4,5-trifluoroanisole** with the standard precautions for halogenated aromatics.

- Hazards:
  - H226: Flammable liquid and vapor.[5]
  - H315/H319: Causes skin and serious eye irritation.[5][6]
  - H335: May cause respiratory irritation.[5][6]
- Handling:
  - Always handle in a fume hood.
  - Avoid contact with strong oxidizing agents.
  - In case of spill: Absorb with inert material (vermiculite/sand); do not flush to sewer.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.

## References

- PubChem. (n.d.).[5] **2,4,5-Trifluoroanisole** (Compound).[2][7] National Library of Medicine. Retrieved from [Link]
- Arkat USA. (2009).[4] Regioselective lithiations of fluorinated aromatics. Arkivoc. Retrieved from [Link]
- ResearchGate. (2021). Synthesis of Sitagliptin and its Intermediates. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# Sources


- 1. 771-61-9|2,3,4,5,6-Pentafluorophenol|BLD Pharm [bldpharm.com]
- 2. echemi.com [echemi.com]
- 3. 2-Methoxy-5-(trifluoromethyl)aniline synthesis - chemicalbook [chemicalbook.com]
- 4. arkat-usa.org [arkat-usa.org]
- 5. 1-Methoxy-4-(trifluoromethyl)benzene | C8H7F3O | CID 600604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,2,4-Trifluorobenzene | C6H3F3 | CID 67773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CN105331651B - The enzyme-chemically preparation method of sitagliptin and its intermediate - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Technical Guide: 2,4,5-Trifluoroanisole[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599351/docs#technical-guide-2-4-5-trifluoroanisole-1]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.